

# Application Notes & Protocols: Safe Handling and Storage of Calcium Picrate

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## Compound of Interest

Compound Name: *Calcium picrate*

Cat. No.: *B104147*

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Introduction **Calcium picrate**, the calcium salt of picric acid (2,4,6-trinitrophenol), is a highly hazardous material classified as an explosive. It is formed when picric acid comes into contact with calcium-containing materials like concrete or plaster.<sup>[1][2][3][4]</sup> Like other metal picrates, **calcium picrate** is extremely sensitive to shock, friction, and heat, potentially more so than picric acid itself.<sup>[2][5][6]</sup> When dry, it poses a significant detonation hazard.<sup>[2]</sup> These application notes provide detailed procedures and safety data essential for mitigating the risks associated with the handling and storage of **calcium picrate** in a laboratory environment. Adherence to these protocols is critical for ensuring personnel safety and preventing catastrophic incidents.

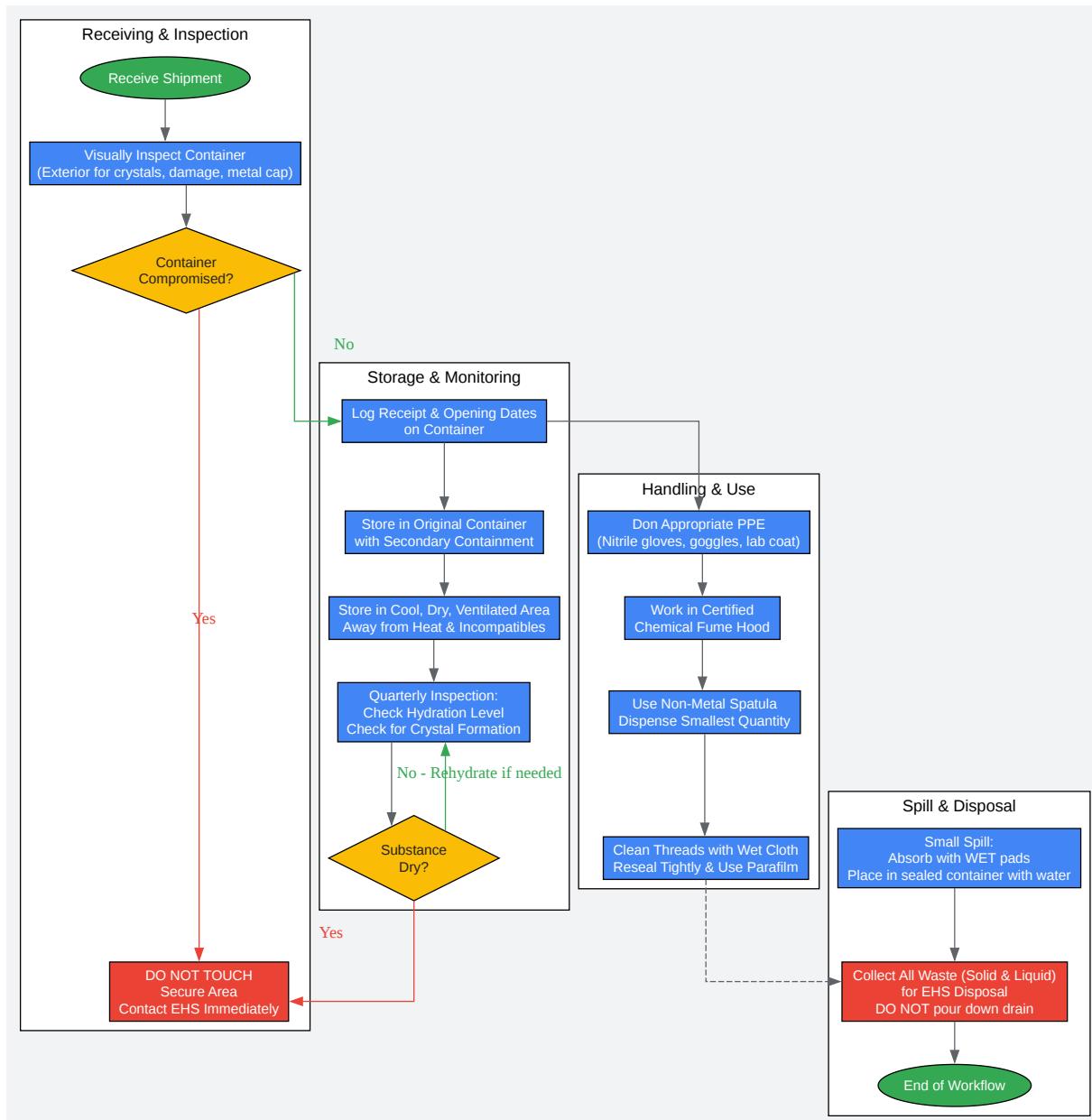
## Quantitative Data Summary

The following table summarizes key quantitative properties of **Calcium Picrate** and its parent compound, Picric Acid, for reference.

Property	Value	Source
Calcium Picrate		
Chemical Formula	<chem>C12H4CaN6O14</chem>	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	496.27 g/mol	<a href="#">[7]</a> <a href="#">[9]</a>
Activation Energy (Decomposition)	140.3 kJ/mol	<a href="#">[5]</a>
Crystalline Water (Stable Form)	4.8 <chem>H2O</chem>	<a href="#">[5]</a>
Picric Acid (Parent Compound)		
CAS Number	88-89-1	<a href="#">[2]</a>
Molecular Weight	229.1 g/mol	<a href="#">[10]</a>
Melting Point	121.8 °C (251.2 °F)	<a href="#">[6]</a> <a href="#">[10]</a>
Explosion Temperature	> 300 °C (572 °F)	<a href="#">[6]</a> <a href="#">[11]</a>
Water Solubility	~1%	<a href="#">[6]</a> <a href="#">[10]</a>
OSHA Permissible Exposure Limit (PEL)	0.1 mg/m <sup>3</sup>	<a href="#">[11]</a>

## Experimental & Safety Protocols

Adherence to the following protocols is mandatory when working with or storing **calcium picrate**. A logical workflow for these procedures is illustrated in the diagram below.



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Caption: Logical workflow for the safe handling and storage of **Calcium Picrate**.

## Protocol for Receiving and Initial Inspection

- Restrict Access: Only personnel trained in handling explosives should receive or open packages of **calcium picrate**.
- Visual Inspection: Before accepting or handling, carefully inspect the container.
  - Signs of Danger: Look for evidence of dried picrate crystals on the exterior of the container or in the threads of the cap. Check for container damage or leaks.[2]
  - Metal Components: Immediately reject and report any container that has a metal lid or metal components in contact with the substance. Picrates form highly shock-sensitive salts with metals like copper, lead, iron, and zinc.[1][2][6][12]
- Emergency Procedure: If the container appears compromised, has external crystal formation, or a metal cap is present:
  - DO NOT TOUCH OR MOVE THE BOTTLE.[1][13]
  - Immediately secure the area, restrict all access, and contact your institution's Environmental Health & Safety (EHS) or local bomb disposal unit.[1][13]

## Protocol for Handling and Dispensing

- Personal Protective Equipment (PPE):
  - Hand Protection: Wear double-layered nitrile, neoprene, or butyl gloves.[3][14]
  - Eye Protection: ANSI-approved chemical splash goggles are required. A face shield should be worn over the goggles if there is a splash potential.[13]
  - Body Protection: A flame-resistant lab coat should be worn and fully buttoned.[13]
- Controlled Environment: All handling and dispensing operations must be performed within a certified chemical fume hood. The work surface should be protected with plastic-backed absorbent pads.[3][4]

- Dispensing Tools: NEVER use metal spatulas or tools. Use only non-metallic (e.g., plastic, ceramic, or wood) spatulas to handle the material.[2][4][14]
- Prevent Drying: **Calcium picrate**, like picric acid, becomes dangerously explosive when it dries out.[2] Ensure the material remains wetted to at least 10% water content by weight.[1][4]
- Resealing Container: After dispensing, meticulously clean the container's neck, cap, and threads with a cloth dampened with distilled water to prevent the formation of explosive crystals.[3][4][14] Seal the cap tightly and wrap with parafilm.

## Protocol for Storage and Monitoring

- Labeling: All containers must be clearly labeled with "**CALCIUM PICRATE - EXPLOSIVE HAZARD WHEN DRY**," the date received, and the date opened.[2][3][13]
- Container: Store in the original glass or plastic container. Ensure the cap is not metal. Place the primary container inside a compatible and unbreakable secondary container.[13][14]
- Location:
  - Store in a cool, dry, well-ventilated area away from direct sunlight and sources of heat, shock, or friction.[2][4]
  - Protect from freezing temperatures.[3][14]
  - Store separately from incompatible materials, including other explosives, oxidizers, reducing agents, metals, and bases.[4][14] Do not store on concrete floors, which can lead to the formation of friction-sensitive **calcium picrate**.[2][6][10]
- Inventory and Monitoring:
  - Maintain a minimal inventory. Purchase only the smallest quantity necessary.[2][4]
  - Visually inspect stored containers at least quarterly. Check for adequate hydration and any signs of crystal formation around the cap.[13]
  - Maintain an inspection log posted near the storage location.[13]

- Dispose of the material within two years of the purchase date.[2][13]

## Protocol for Spill and Emergency Response

- Small Spills (inside a fume hood):
  - Do not allow spilled material to dry.
  - Use a spill response pad or pillow dampened with water to absorb the material.[3]
  - Place the absorbent material into a labeled plastic or glass container, add water to keep it wet, and seal for hazardous waste disposal.[2][3]
  - Thoroughly decontaminate the spill site with a wet cloth.
- Large Spills or Spills Outside a Fume Hood:
  - Evacuate the area immediately.
  - Alert personnel and restrict access.
  - Contact your institution's EHS for emergency response.
- Exposure:
  - Skin/Eye Contact: Immediately flush the affected area with copious amounts of water for at least 20-30 minutes. Remove contaminated clothing while flushing. Seek immediate medical attention.[4]
  - Inhalation: Move the exposed person to fresh air. Seek medical attention.[6]
  - Ingestion: Ingestion of 1-2 grams can cause severe poisoning.[3][12] Seek immediate medical attention.

## Protocol for Disposal

- NEVER dispose of **calcium picrate** or picrate-contaminated waste in the regular trash or down the drain. It can react with metal pipes to form explosive salts.[12]

- All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be collected as hazardous waste.
- Keep all solid waste wetted with water in a sealed, clearly labeled plastic container until it is collected by EHS for proper disposal, likely via incineration.[12][13]

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